

Personal protective equipment for handling Trimethylacetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimethylacetonitrile*

Cat. No.: *B147661*

[Get Quote](#)

Essential Safety and Handling Guide for Trimethylacetonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Trimethylacetonitrile** (also known as Pivalonitrile or tert-Butyl cyanide). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- CAS Number: 630-18-2
- Molecular Formula: C₅H₉N

Hazard Summary

Trimethylacetonitrile is a highly flammable liquid and vapor that is toxic if swallowed, inhaled, or in contact with skin.^[1] It is also classified as a lachrymator, meaning it can cause tearing.^[1]

Hazard Classifications:

- Flammable liquids (Category 2)^[1]
- Acute toxicity, Oral (Category 3)^[1]

- Acute toxicity, Inhalation (Category 3)[[1](#)]
- Acute toxicity, Dermal (Category 3)[[1](#)]

Personal Protective Equipment (PPE)

Adherence to proper PPE is critical to minimize exposure risk. The following table summarizes the recommended equipment.

| Protection Type | Recommended Equipment | Specifications and Notes |
|-------------------------|---|---|
| Eye and Face Protection | Safety goggles and a face shield | Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. ^[2] A face shield is recommended if there is a splash hazard. |
| Hand Protection | Impervious, chemical-resistant gloves | While specific breakthrough times are not readily available, it is crucial to use gloves rated for protection against nitriles. Always inspect gloves for integrity before use. |
| Respiratory Protection | Air-purifying respirator (half or full facepiece) | A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary. ^[2] A type ABEK (EN14387) respirator filter is recommended. For higher concentrations or in situations with inadequate ventilation, a self-contained breathing apparatus (SCBA) should be used. |
| Body Protection | Impervious protective clothing | This includes a lab coat, chemical-resistant apron, and potentially a chemical splash suit depending on the scale of work. Protective boots may also be required. |

Operational Plan: Safe Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.

- Ensure a safety shower and eye wash station are readily accessible.
- Remove all potential ignition sources, including heat, sparks, and open flames.
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Ground and bond all containers and receiving equipment to prevent static discharge.[1]

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid breathing vapors or mist.
- Do not allow the chemical to come into contact with skin, eyes, or clothing.
- Use only non-sparking tools.[2]
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a cool, dark, dry, and well-ventilated area.
- Keep containers tightly closed.[2]
- Store in a locked cabinet or area.
- Incompatible materials to avoid include strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[1][2]

Emergency Procedures

| Exposure Route | First-Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air and keep them in a position comfortable for breathing. If the individual feels unwell, call a POISON CENTER or doctor immediately. |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water. If skin irritation occurs, seek medical attention. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention. |
| Ingestion | Immediately call a POISON CENTER or doctor. Rinse the mouth with water. Do NOT induce vomiting. [1] [3] |

Disposal Plan

Dispose of **Trimethylacetonitrile** and any contaminated materials as hazardous waste.

1. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other incompatible waste streams.

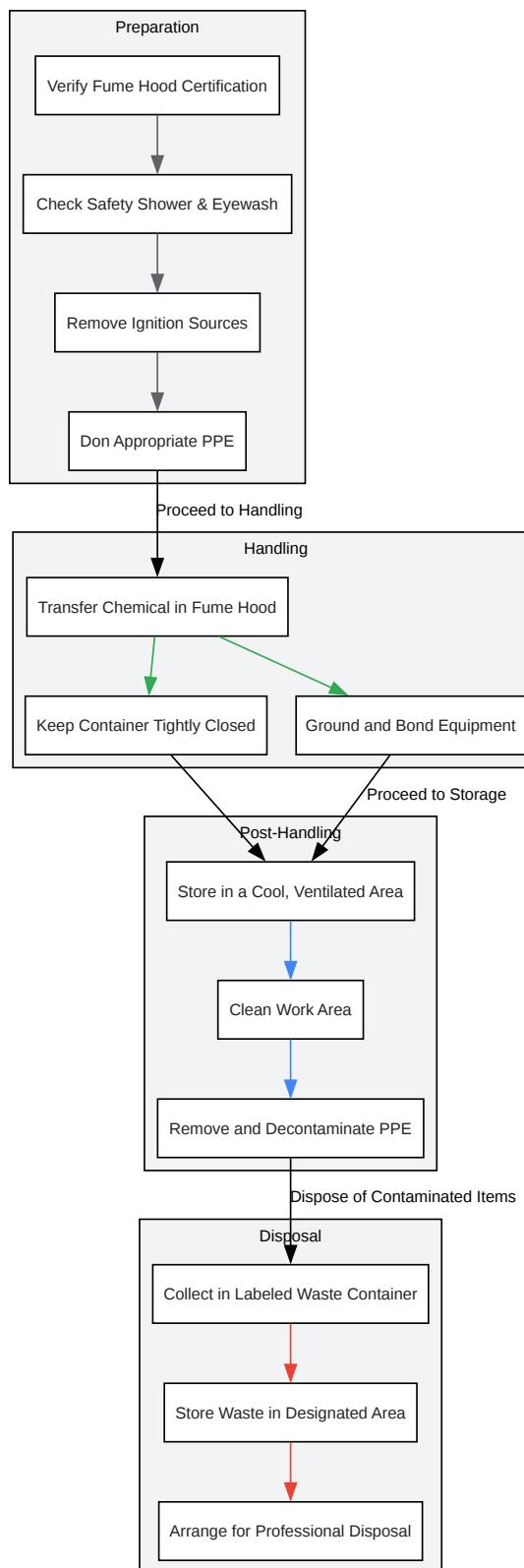
2. Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste," the chemical name "**Trimethylacetonitrile**," and a description of the contents.
- Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials.

3. Final Disposal:

- Arrange for disposal through an approved waste disposal company.[[1](#)]
- Always follow local, regional, and national regulations for hazardous waste disposal.[[2](#)]

Safe Handling Workflow Diagram

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Trimethylacetonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Trimethylacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147661#personal-protective-equipment-for-handling-trimethylacetonitrile>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

